

GSK 221149 loss of potency in long-term storage

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Compound of Interest

Compound Name: Gsk 221149; gsk 221149A

Cat. No.: B14762239

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Technical Support Center: GSK 221149 (Retosiban) Stability & Handling[1]

Part 1: Critical Alert (Immediate Triage)

Is your batch compromised? Before proceeding with complex experiments, perform this 3-point "Pulse Check" if you suspect potency loss:

- The "Wet DMSO" Test: Did you store your stock solution in a standard snap-cap tube at -20°C for >1 month?
 - Verdict: High risk of hydrolysis. DMSO is hygroscopic; standard tubes do not prevent moisture ingress.[1]
- The "Freeze-Thaw" Cycle: Has the specific aliquot been thawed more than 3 times?
 - Verdict: High risk of micro-precipitation. GSK 221149 is a hydrophobic diketopiperazine; repeated thermal stress induces aggregation that is invisible to the naked eye but lowers effective concentration.[1]
- The Stereochemistry Check: Is your LC-MS showing a single peak, but activity is low?

- Verdict: Possible epimerization.[1] The active (3R,6R,7R) isomer can convert to the less active (3R,6R,7S) form in solution, which has 10-fold lower potency.[1] Standard LC gradients often fail to separate these diastereomers.[1]

Part 2: Root Cause Analysis (The "Why")

To troubleshoot effectively, you must understand the chemical vulnerabilities of GSK 221149 (Retosiban). It is not a simple "degradation" issue; it is often a structural shift.[1]

Epimerization (The Silent Potency Killer)

GSK 221149 relies on a specific stereochemical configuration [(3R,6R)-indanyl/sec-butyl core] for its sub-nanomolar affinity (

nM).[1]

- Mechanism: In protic solvents (like wet DMSO or alcohols) or at non-neutral pH, the chiral centers adjacent to the carbonyl groups can undergo proton exchange.
- Result: Conversion to the (3R,6R,7S) epimer.
- Impact: The 7S-epimer is significantly less potent.[1] You retain the correct molecular weight (MW 494.6), so a standard Mass Spec check looks "clean," but the biological activity drops.

Diketopiperazine Hydrolysis

The central 2,5-diketopiperazine ring is generally stable, but it is susceptible to ring-opening hydrolysis under acidic or basic conditions, or prolonged exposure to water.[1]

- Mechanism: Nucleophilic attack by water on the amide carbonyls opens the ring, forming a linear dipeptide.
- Trigger: Storing DMSO stocks that have absorbed atmospheric moisture (DMSO can absorb up to 10% water by weight if unsealed).[1]

Micro-Precipitation

GSK 221149 is highly lipophilic (

).[1]

- Mechanism: Upon thawing, the compound may not fully re-dissolve from the frozen DMSO matrix, forming "micro-crystals" that stick to the plastic pipette tips.
- Result: You think you are dosing 10 μM , but you are effectively dosing 2 μM .

Part 3: Troubleshooting Scenarios (Q&A)

Q1: "My IC50 has shifted right by 10-fold (loss of potency), but the compound looks soluble. Is it dead?"

A: This is the classic signature of Epimerization or Partial Hydrolysis.

- Diagnosis: If the shift is exactly ~ 10 -fold, you likely have significant conversion to the 7S-epimer.[1] If the shift is total (inactive), the ring has likely hydrolyzed.[1]
- Immediate Action: Do not use this stock. Freshly solubilize solid powder.[1]
- Prevention: Store future stocks in single-use aliquots to avoid moisture entry.[1] Use anhydrous DMSO (packed under argon/nitrogen) for solubilization.[1]

Q2: "I see a fine white film or precipitate in my DMSO stock after thawing."

A: You are experiencing Solubility Crash.[1]

- Cause: GSK 221149 solubility in DMSO is high (~ 50 mg/mL), but it drops drastically if the DMSO is cold or wet.[1]
- Fix: Perform the "DMSO Sandwich" protocol (see Part 4). Do not filter the solution; you will remove the active drug. Sonicate at 37°C until clear.

Q3: "My in vivo results are inconsistent. The drug works in one mouse but fails in the next."

A: This is likely a Formulation Stability issue.[1]

- Context: In aqueous vehicles (Saline/PBS), GSK 221149 is unstable and will precipitate rapidly.[1]

- Solution: You must use a co-solvent system.[1][2] The gold standard vehicle is 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[1]
- Protocol: Always add the Saline last. Adding saline directly to the DMSO stock causes immediate, irreversible precipitation.

Part 4: Validated Protocols

Protocol A: The "DMSO Sandwich" Solubilization

Use this to ensure maximum recovery from solid state.

- Warm: Bring the vial of solid GSK 221149 to Room Temperature (RT) before opening (prevents condensation).
- Solvent: Add Anhydrous DMSO to achieve a 10 mM - 50 mM stock.
- Vortex: Vortex vigorously for 30 seconds.
- Sonicate: Sonicate in a water bath at 30-37°C for 5 minutes. Note: Visual clarity is mandatory.
- Aliquot: Immediately dispense into light-protective, O-ring sealed cryovials (20-50 µL each).
- Freeze: Snap freeze in liquid nitrogen or dry ice/ethanol before placing in -20°C or -80°C.

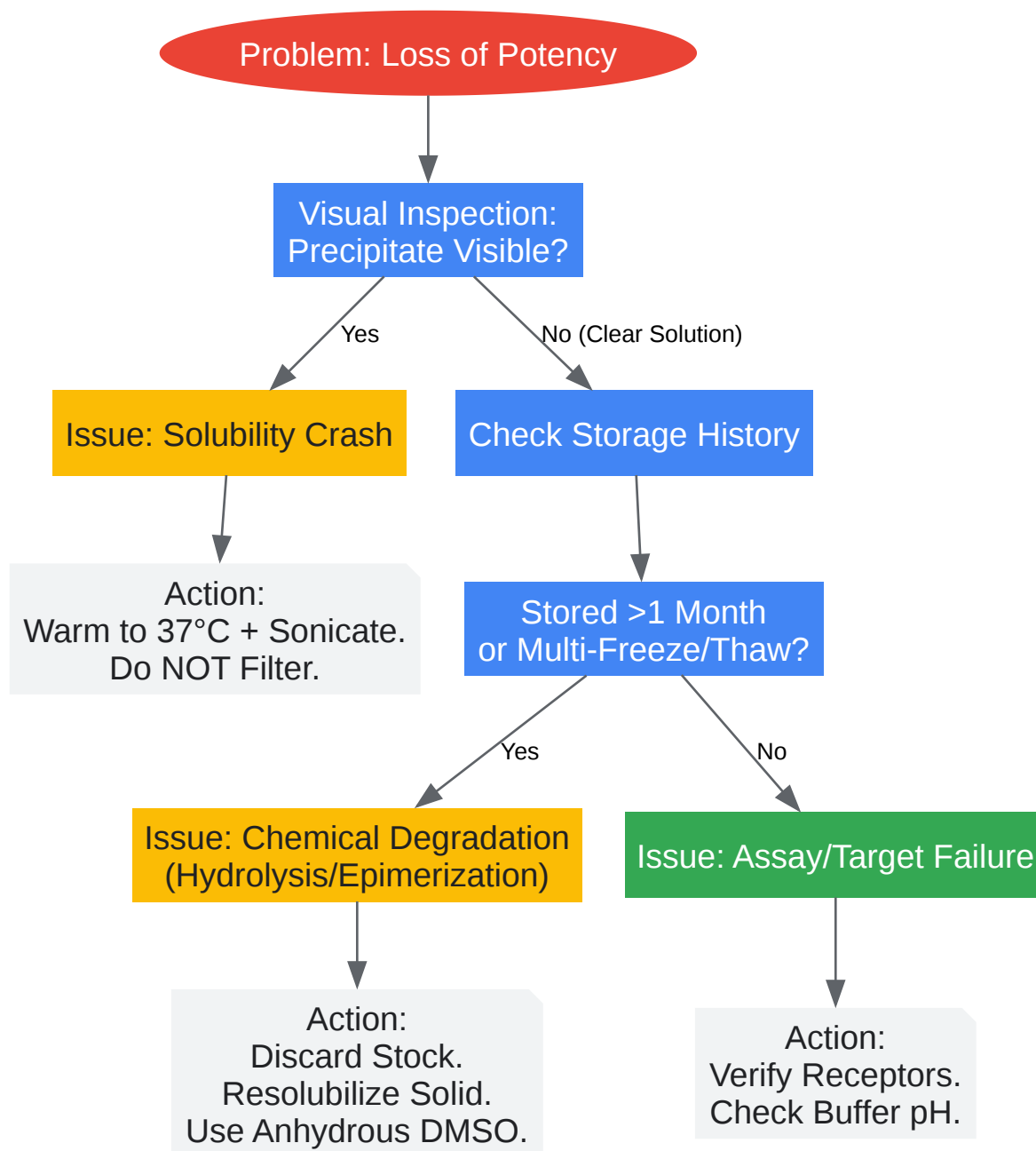
Protocol B: QC Check for Epimerization

Standard HPLC often misses the epimer. Use these conditions.

- Column: Chiralpak AD-H or equivalent (Chiral stationary phase is required).
- Mobile Phase: Hexane/Ethanol (80:[1]20) or similar non-polar system.[1]
- Detection: UV at 254 nm.[1]
- Criteria: The (3R,6R,7R) isomer should be the major peak (>98%).[1] Any shoulder or secondary peak suggests epimerization.[1]

Part 5: Visualization & Logic Flow

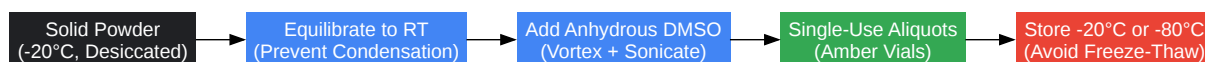
Figure 1: Diagnostic Decision Tree for Potency Loss



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Caption: Diagnostic workflow to identify the root cause of potency loss in GSK 221149 stocks.

Figure 2: Handling & Storage Workflow



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Caption: Optimized handling pipeline to minimize hygroscopic damage and epimerization risks.

Part 6: Data Summary

Parameter	Specification	Critical Note
MW	494.59 g/mol	
Solubility (DMSO)	~50 mg/mL	Requires warming/sonication if stored cold.[1]
Solubility (Water)	Insoluble	Never add water directly to stock.[1]
Active Isomer	(3R, 6R, 7R)	nM.[1]
Inactive Epimer	(3R, 6R, 7S)	10-fold less potent.[1] Risk in solution.
Storage (Solid)	-20°C	Stable for years if desiccated. [1]
Storage (Solution)	-80°C (Recommended)	Use within 1 month if at -20°C.

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